

Commercial availability and suppliers of 4-Methoxy-3-(trifluoromethyl)bromobenzene

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Compound of Interest

Compound Name: 4-Methoxy-3-(trifluoromethyl)bromobenzene

Cat. No.: B074828

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An In-depth Technical Guide to the Commercial Sourcing of **4-Methoxy-3-(trifluoromethyl)bromobenzene** for Advanced Research and Development

Executive Summary

This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of **4-Methoxy-3-(trifluoromethyl)bromobenzene** (CAS No. 1514-11-0), a critical building block in modern medicinal chemistry. We delve into its scientific significance, navigate the commercial supplier landscape, and establish a robust framework for supplier evaluation and procurement. This document is designed to be a practical resource, blending technical data with field-proven insights to streamline the acquisition of this key chemical intermediate for laboratory and scale-up applications.

Section 1: Chemical Profile and Scientific Significance

4-Methoxy-3-(trifluoromethyl)bromobenzene is a substituted aromatic compound of significant interest in organic synthesis. Its value is derived from the unique interplay of its three functional groups: a bromine atom, a methoxy group, and a trifluoromethyl group.

- Nomenclature and Identification:
 - Primary Name: **4-Methoxy-3-(trifluoromethyl)bromobenzene**

- Synonyms: 4-bromo-1-methoxy-2-(trifluoromethyl)benzene, 5-bromo-2-methoxybenzotrifluoride, 4-bromo-2-(trifluoromethyl)anisole[1]
- CAS Number: 1514-11-0[2][3][4]
- Molecular Formula: C₈H₆BrF₃O[1][2][4]
- Molecular Weight: 255.03 g/mol [1][2]
- The Strategic Importance in Drug Design: The trifluoromethyl (-CF₃) group is a cornerstone of modern drug design. Its incorporation into a molecule can profoundly and beneficially alter its pharmacological profile by modulating lipophilicity, metabolic stability, and binding affinity. [5][6] The -CF₃ group is a strong electron-withdrawing group and is highly lipophilic, which can enhance a drug candidate's ability to cross cell membranes and resist metabolic degradation, often leading to improved bioavailability and efficacy.[6][7]
- Applications as a Synthetic Building Block: **4-Methoxy-3-(trifluoromethyl)bromobenzene** serves as a versatile intermediate. The bromine atom provides a reactive handle for a multitude of cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the strategic introduction of this trifluoromethylated phenyl moiety into more complex molecular architectures.[7] This makes it an invaluable starting material for the synthesis of novel pharmaceuticals, agrochemicals, and advanced materials.[7]

Section 2: Commercial Availability and Supplier Overview

This compound is readily available from a range of chemical suppliers, catering to needs from milligram-scale research to kilogram-scale process development. The key differentiators among suppliers are typically purity, available quantity, lead time, and the quality of accompanying documentation.

Below is a summary of representative global suppliers. This list is not exhaustive but provides a strong starting point for sourcing.

Supplier	CAS Number	Typical Purity	Representative Pack Sizes	Notes
Fluorochem	1514-11-0	97%	1g, 5g, 10g, 25g, 100g, 500g	Often holds stock in multiple regions (UK, Europe, China), allowing for varied shipping times. [2]
Oakwood Chemical	1514-11-0	95%	250mg, 1g, 5g, 25g, 100g	US-based supplier, provides detailed safety and property information on their website. [4]
CymitQuimica	104387-20-4	98%	1g, 5g, 10g, 25g, 100g, 500g	European supplier with ISO 9001 and ISO 14001 certifications. [1] Note: Lists a different CAS number but with correct synonyms and structure.
Parchem	1514-11-0	N/A	Bulk quantities available upon request	A fine & specialty chemical supplier, often catering to larger, industrial-scale needs. [3]
BOC Sciences	1514-11-0	N/A	Custom synthesis and	Specializes in supporting

scale-up

projects from
early discovery
through process
development
with GMP-
compliant
facilities.[8]

Section 3: A Scientist's Guide to Supplier Selection

Choosing the right supplier is a critical decision that extends beyond price. For researchers, the integrity of their results depends on the quality of their starting materials.

- **Purity and Analytical Validation:** The stated purity is the first checkpoint. A reputable supplier must provide a batch-specific Certificate of Analysis (CoA) upon request. This document is non-negotiable as it validates the material's identity and purity. Scrutinize the CoA for the analytical methods used (e.g., GC, HPLC, ^1H NMR) and ensure the results align with the expected structure and purity level. Any discrepancy is a major red flag.
- **Scale and Lead Time:** Your current needs may be small, but consider the project's trajectory. If scale-up is a possibility, selecting a supplier who can provide both research and bulk quantities (like BOC Sciences or Parchem) can prevent costly and time-consuming re-sourcing and process validation later. Check stock levels and lead times; a supplier with regional warehousing (like Fluorochem) can significantly reduce delays.[2]
- **Documentation and Regulatory Compliance:** Beyond the CoA, the availability of a comprehensive Safety Data Sheet (SDS) is mandatory for ensuring safe handling and institutional compliance.[9][10] For applications in regulated industries, supplier certifications, such as ISO 9001, provide an additional layer of trust in their quality management systems.
[1]
- **Cost-Benefit Analysis:** The cheapest option is rarely the best. A low-purity reagent can lead to failed experiments, side reactions, and complex purification challenges, costing far more in time and resources than the initial savings. The true cost includes the supplier's reliability, the quality of their documentation, and the purity of their product.

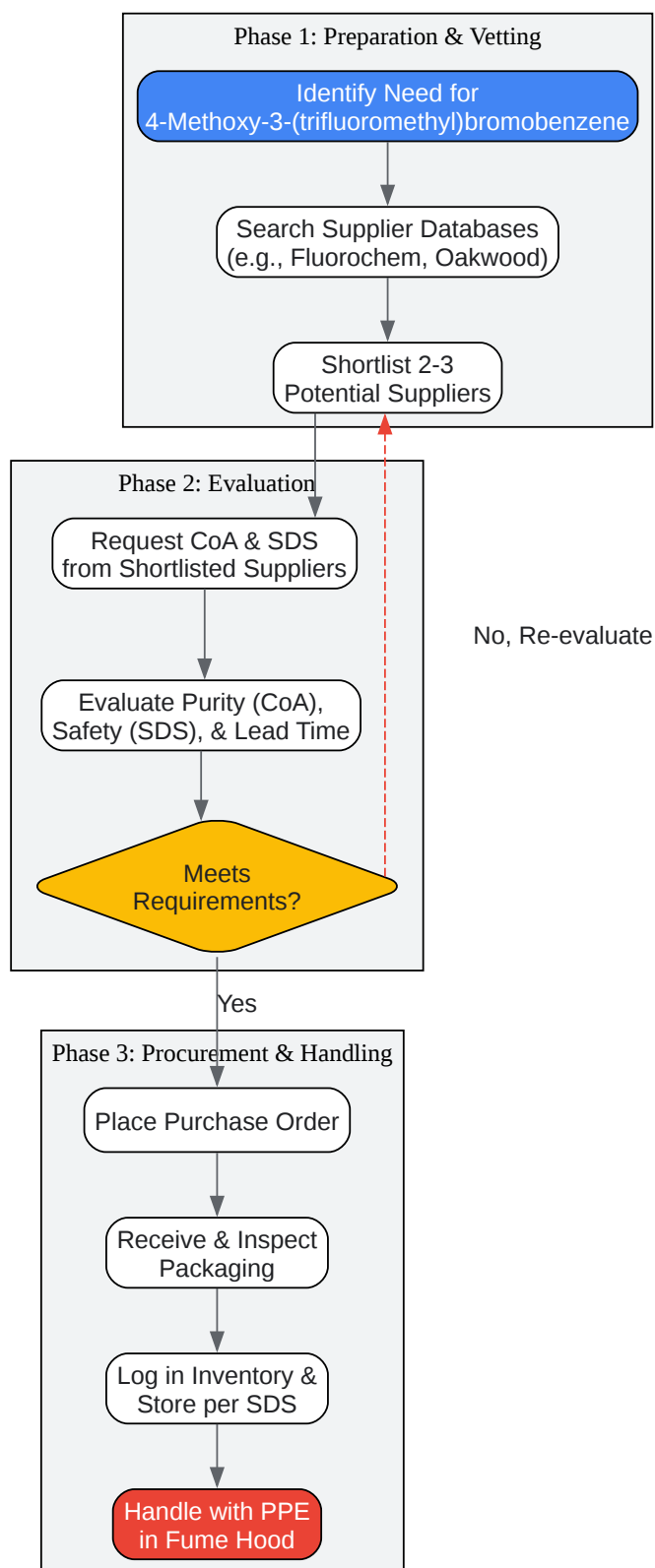
Section 4: Standard Procurement and Handling Workflow

The process of acquiring and using a specialized chemical like **4-Methoxy-3-(trifluoromethyl)bromobenzene** should be systematic to ensure safety and experimental success.

Experimental Protocol: Procurement and Initial Handling

- **Supplier Vetting:** Using the criteria in Section 3, identify 2-3 potential suppliers.
- **Request Documentation:** Contact the suppliers to request a batch-specific CoA and an SDS for the desired quantity.
- **Evaluate and Select:** Compare the CoAs for purity and analytical rigor. Compare lead times and total cost. Select the supplier that offers the best combination of quality, speed, and cost for your specific needs.
- **Purchase and Receive:** Place the order through your institution's procurement system. Upon receipt, visually inspect the packaging for damage. Ensure the product label matches the order details and the CAS number (1514-11-0).
- **Log and Store:** Log the chemical into your laboratory inventory system. Store the container in a cool, dry, well-ventilated area, away from incompatible materials, as recommended by the SDS.[\[10\]](#)[\[11\]](#)
- **Safe Handling:** Before use, review the SDS thoroughly. Always handle the chemical inside a fume hood while wearing appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[2\]](#)

Visualization: Supplier Selection & Procurement Workflow



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Caption: Workflow for selecting and procuring chemical reagents.

Safety and Handling Summary

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[2\]](#)[\[4\]](#)
- Signal Word: Warning[\[2\]](#)[\[4\]](#)
- Pictogram: GHS07 (Harmful/Irritant)[\[2\]](#)
- First Aid:
 - Skin Contact: Wash off immediately with plenty of water. If irritation persists, seek medical attention.[\[10\]](#)
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[\[2\]](#)[\[10\]](#)
 - Inhalation: Move person to fresh air. Get medical attention if symptoms occur.[\[2\]](#)[\[10\]](#)

Section 5: Conclusion

4-Methoxy-3-(trifluoromethyl)bromobenzene is a commercially accessible and highly valuable reagent for advancing research in drug discovery and materials science. Its successful application, however, begins with a diligent and informed sourcing strategy. By prioritizing analytical validation through CoAs, considering project scalability, and adhering to strict safety protocols outlined in the SDS, researchers can confidently and safely integrate this potent building block into their synthetic workflows, ensuring the integrity and success of their scientific endeavors.

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